

Ligritinib's Selectivity Profile: A Comparative Analysis Against TAM Kinases

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Ligritinib*

Cat. No.: *B15579019*

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This guide provides a detailed comparison of **Ligritinib's** (AB801) inhibitory activity against the TAM (Tyro3, Axl, Mer) family of receptor tyrosine kinases. The data presented herein is compiled from publicly available resources from Arcus Biosciences, the developer of **Ligritinib**.

Introduction to Ligritinib and TAM Kinases

Ligritinib is a potent and selective small molecule inhibitor of the AXL receptor tyrosine kinase. The TAM kinase family, comprising Tyro3, Axl, and Mer, plays a crucial role in various cellular processes, including cell proliferation, survival, and immunoregulation. Dysregulation of TAM kinase signaling is implicated in the pathogenesis of cancer and autoimmune diseases, making them attractive targets for therapeutic intervention. This guide focuses on the cross-reactivity of **Ligritinib** with the other two members of the TAM family, Tyro3 and Mer, to provide a comprehensive understanding of its selectivity profile.

Quantitative Comparison of Inhibitory Activity

The following table summarizes the in vitro inhibitory activity of **Ligritinib** against human AXL, MERTK, and TYRO3 kinases. The data highlights **Ligritinib's** high potency for AXL and its

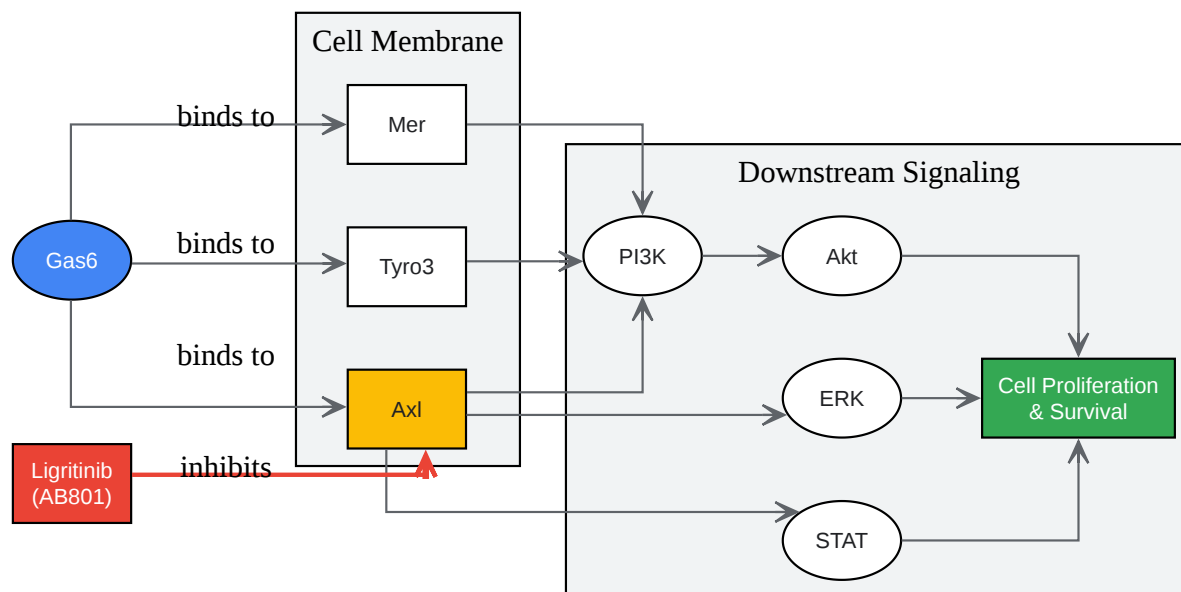
significant selectivity over the other TAM kinases.

Kinase Target	Assay Type	Parameter	Value	Fold Selectivity vs. AXL
hAXL	HTRF	IC50	3.3 nM	1x
Enzyme Inhibition	Ki	0.024 nM	1x	
hMERTK	Enzyme Inhibition	Ki (calculated)	~20.64 nM	860x
hTYRO3	Enzyme Inhibition	Ki (calculated)	~33.6 nM	1400x

Note: The Ki values for hMERTK and hTYRO3 were calculated based on the provided fold selectivity relative to the hAXL Ki value. Source: Arcus Biosciences.

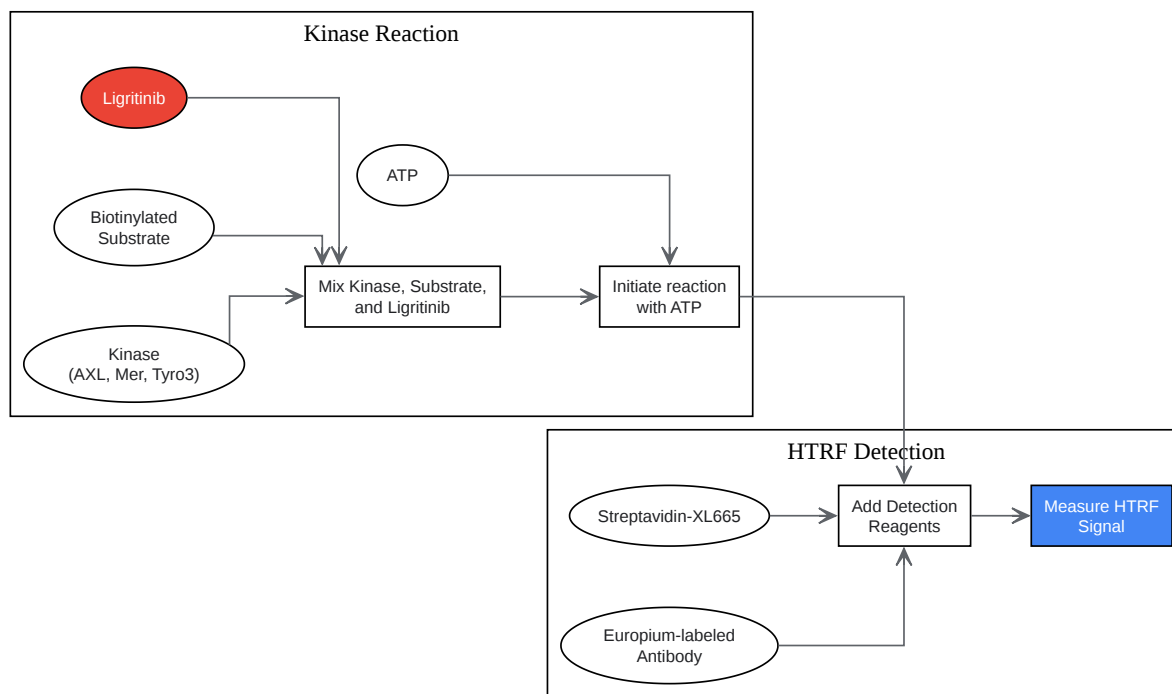
Signaling Pathway and Experimental Workflows

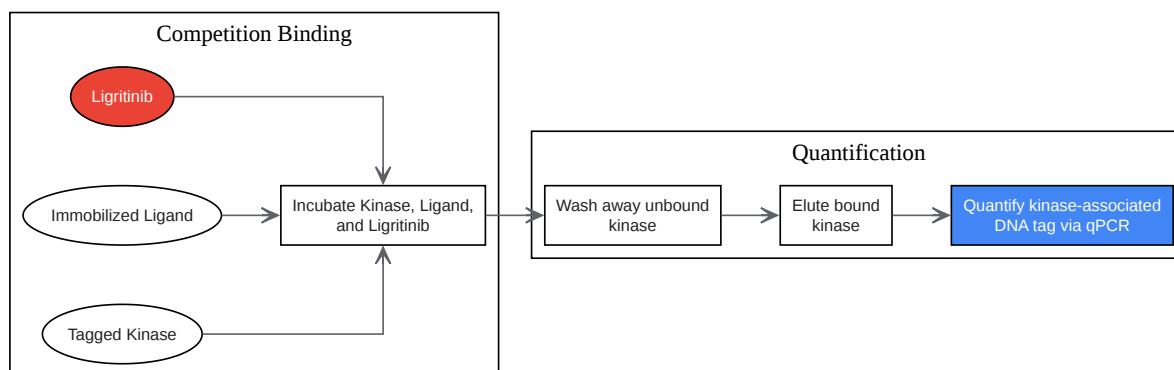
To visually represent the biological context and the experimental procedures used to determine the inhibitory activity of **Ligritinib**, the following diagrams are provided.



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TAM Kinase Signaling Pathway and **Ligritinib**'s Mechanism of Action.





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